

Application Notes and Protocols:

Standardization of Hydrochloric Acid with Sodium Carbonate

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Compound of Interest

Compound Name: *disodium;carbonate*

Cat. No.: *B15948890*

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Introduction

The standardization of a hydrochloric acid (HCl) solution is a fundamental procedure in analytical chemistry, crucial for determining its exact concentration. Laboratory-grade HCl is not suitable as a primary standard due to its volatile nature and impure state.[1] Therefore, it must be standardized against a primary standard, a highly pure and stable compound. Anhydrous sodium carbonate (Na_2CO_3) is an excellent choice for a primary standard due to its high purity, stability, and non-hygroscopic nature.[2][3]

This titration involves the neutralization reaction between a strong acid (HCl) and a weak base (Na_2CO_3). The reaction proceeds to completion, and the endpoint, where neutralization is complete, can be accurately determined using a suitable indicator.[2] The overall balanced chemical equation for the reaction is:



This equation shows that one mole of sodium carbonate reacts with two moles of hydrochloric acid.[2][5] Methyl orange is the preferred indicator for this titration as its pH range (3.1 - 4.4)

aligns with the equivalence point of the strong acid-weak base reaction, providing a sharp color change from yellow to a persistent orange-pink.[\[1\]](#)[\[2\]](#)[\[6\]](#)

Experimental Protocols

Materials and Reagents

Equipment:

- Analytical balance (± 0.0001 g)
- 250 mL Volumetric flask
- 50 mL Burette
- 25 mL Pipette
- 250 mL Conical flasks (x3)
- Burette stand and clamp
- Pipette filler
- Small funnel
- Beakers (100 mL, 250 mL)
- Wash bottle with distilled water
- White glazed tile[\[4\]](#)

Reagents:

- Anhydrous sodium carbonate (Na_2CO_3), primary standard grade
- Hydrochloric acid (HCl) solution, unknown concentration
- Methyl orange indicator solution[\[4\]](#)
- Distilled or deionized water

Protocol 1: Preparation of 0.1 M Standard Sodium Carbonate Solution

This protocol details the preparation of 250 mL of a standard 0.1 M sodium carbonate solution.

- **Calculation:** Calculate the mass of anhydrous Na_2CO_3 required. The molar mass of Na_2CO_3 is 105.99 g/mol. For 250 mL (0.250 L) of a 0.1 M solution, the required mass is $0.1 \text{ mol/L} \times 0.250 \text{ L} \times 105.99 \text{ g/mol} = 2.650 \text{ g}$. A commonly used concentration is M/10 (0.1 M), for which 1.325 g in 250 mL is often prepared.[\[4\]](#)
- **Weighing:** Accurately weigh approximately 2.650 g of anhydrous sodium carbonate into a clean, dry beaker using an analytical balance.[\[7\]](#)
- **Dissolving:** Add about 50 mL of distilled water to the beaker and stir with a clean glass rod until the solid is completely dissolved.
- **Quantitative Transfer:** Carefully transfer the solution into a 250 mL volumetric flask using a funnel. Rinse the beaker, glass rod, and funnel with small amounts of distilled water, transferring all washings into the volumetric flask to ensure no loss of solute.[\[7\]](#)
- **Dilution:** Add distilled water to the volumetric flask until the liquid level is close to the graduation mark. Use a dropper or pipette for the final addition, ensuring the bottom of the meniscus is precisely on the mark.[\[7\]](#)
- **Homogenization:** Stopper the flask and invert it several times (at least 10-15 times) to ensure the solution is thoroughly mixed and has a uniform concentration.[\[7\]](#)

Protocol 2: Titration of Hydrochloric Acid with Standard Sodium Carbonate

- **Burette Preparation:** Rinse a clean 50 mL burette with a small amount of the HCl solution and discard the rinsing.[\[1\]](#)
- **Filling the Burette:** Clamp the burette vertically in a stand. Using a funnel, fill the burette with the HCl solution to above the zero mark. Remove the funnel and run some solution out to ensure the tip is free of air bubbles. Record the initial burette reading to two decimal places.[\[1\]](#)

- **Pipette Preparation:** Rinse a 25 mL pipette with a small amount of the standard Na_2CO_3 solution, discarding the rinsing.[1]
- **Aliquot Transfer:** Pipette exactly 25.00 mL of the standard Na_2CO_3 solution into a clean 250 mL conical flask.[1][7]
- **Indicator Addition:** Add 2-3 drops of methyl orange indicator to the conical flask. The solution should turn yellow.[2][4] Place a white tile under the flask to make the endpoint color change easier to observe.[1]
- **Rough Titration:** Perform a preliminary or rough titration by adding the HCl from the burette in 1 mL increments while swirling the flask. Note the approximate volume of HCl required to cause the color to change from yellow to orange-pink.[1]
- **Accurate Titration:** Refill the burette and record the new initial volume. Pipette another 25.00 mL of the Na_2CO_3 solution into a clean conical flask and add the indicator. Add HCl from the burette rapidly until you are about 2 mL short of the rough titration volume. Then, add the HCl dropwise, swirling constantly, until a single drop causes a permanent color change from yellow to orange-pink.[1] This is the endpoint.
- **Recording:** Record the final burette reading. The volume of HCl used is the final reading minus the initial reading.
- **Concordant Results:** Repeat the accurate titration (steps 7-8) until you obtain at least two concordant results, which are titers that agree within ± 0.1 mL.[1]

Data Presentation

Quantitative data from the experiment should be recorded systematically for clarity and ease of calculation.

Table 1: Titration Data for HCl vs. Na_2CO_3

Titration	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of HCl Used (mL)
Rough			
1			
2			
3			

| Average | | | (Use concordant values) |

Table 2: Summary of Experimental Parameters

Parameter	Value
Mass of Na ₂ CO ₃	(e.g., 2.650 g)
Volume of Na ₂ CO ₃ Standard Solution	250.0 mL
Molarity of Na ₂ CO ₃ Standard Solution	(Calculated M)

| Volume of Na₂CO₃ Aliquot | 25.00 mL |

Calculations

The molarity of the hydrochloric acid solution is calculated using the stoichiometry of the balanced chemical equation.

1. Calculate the Molarity of the Standard Na₂CO₃ Solution:

- Molarity (M_{Na2CO3}) = (Mass of Na₂CO₃ (g)) / (Molar Mass of Na₂CO₃ (g/mol) * Volume of solution (L))

2. Calculate the Molarity of the HCl Solution: From the balanced equation, the mole ratio of Na₂CO₃ to HCl is 1:2. The formula for calculation is:

$$(M_{\text{HCl}} * V_{\text{HCl}}) / 2 = (M_{\text{Na2CO3}} * V_{\text{Na2CO3}}) / 1[2]$$

Where:

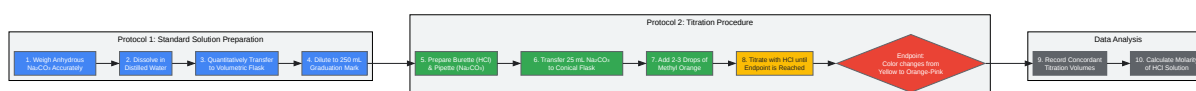
- M_{HCl} = Molarity of the HCl solution (mol/L) - Unknown
- V_{HCl} = Average volume of HCl used from concordant titrations (L)
- $M_{\text{Na}_2\text{CO}_3}$ = Molarity of the standard Na_2CO_3 solution (mol/L)
- $V_{\text{Na}_2\text{CO}_3}$ = Volume of the Na_2CO_3 aliquot pipetted (L)

Rearranging the formula to solve for M_{HCl} :

$$M_{\text{HCl}} = (2 * M_{\text{Na}_2\text{CO}_3} * V_{\text{Na}_2\text{CO}_3}) / V_{\text{HCl}}$$

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for the standardization of HCl using sodium carbonate.



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Caption: Workflow for HCl standardization with sodium carbonate.

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